

# cis-Aconitic anhydride molecular weight and formula

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## Compound of Interest

Compound Name: *cis-Aconitic anhydride*

Cat. No.: B027748

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## Technical Guide: cis-Aconitic Anhydride

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides essential information regarding the molecular properties of **cis-aconitic anhydride**, a key reagent in various chemical syntheses.

## Core Molecular Data

**cis-Aconitic anhydride**, also known as cis-propene-1,2,3-tricarboxylic anhydride, is a significant chemical intermediate.<sup>[1][2]</sup> Its fundamental molecular characteristics are summarized below.

Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>4</sub> O <sub>5</sub>	<sup>[1][2][3][4][5]</sup>
Molecular Weight	156.09 g/mol	<sup>[1][2][3][4]</sup>
CAS Number	6318-55-4	<sup>[1][2][4][5]</sup>

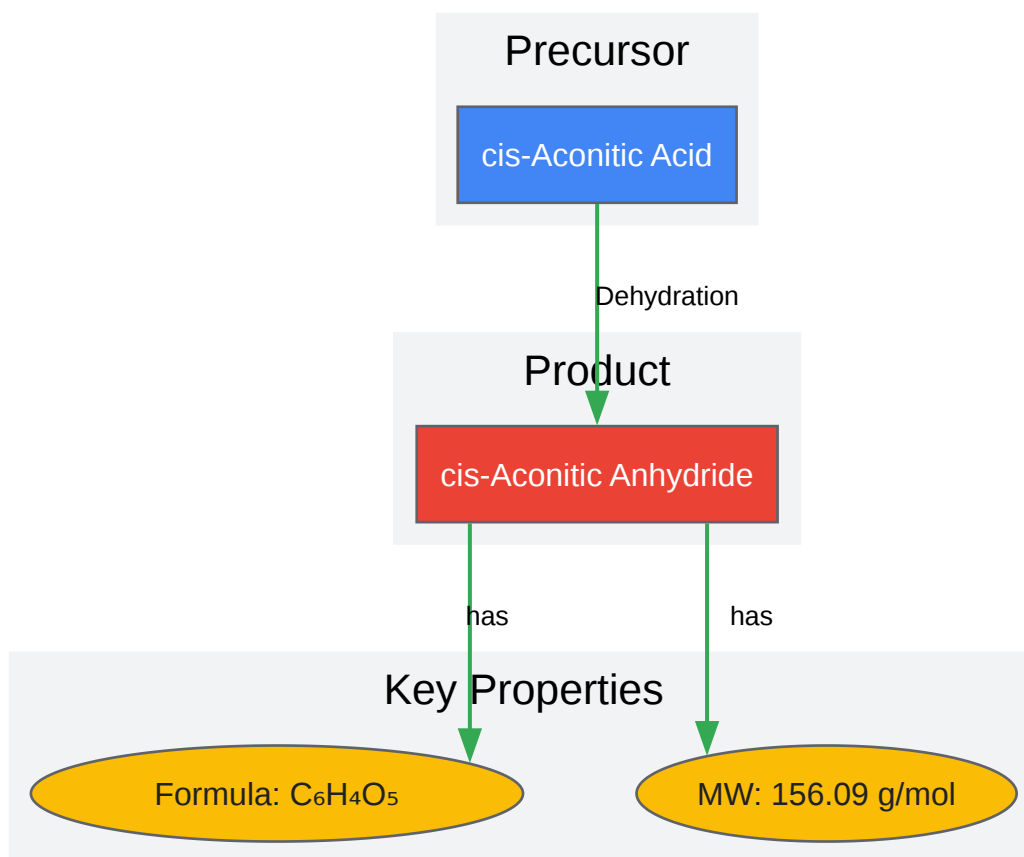
## Chemical Structure and Properties

**cis-Aconitic anhydride** is a cyclic molecule derived from cis-aconitic acid. It is sensitive to moisture and is utilized in the preparation of pH-sensitive polymers and nanoparticles for drug

delivery applications.[3][6][7]

## Logical Relationship Diagram

The following diagram illustrates the conceptual relationship between cis-aconitic acid, the formation of **cis-aconitic anhydride**, and its primary molecular identifiers.



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Caption: Formation and properties of **cis-aconitic anhydride**.

## Experimental Protocols

While this guide focuses on the molecular weight and formula, a common experimental protocol for the synthesis of **cis-aconitic anhydride** involves the dehydration of cis-aconitic acid. This can be achieved by refluxing in a solvent such as xylene or with acetic anhydride, followed by evaporation and recrystallization from a suitable solvent like benzene.[3][6] It is crucial to handle the compound in a moisture-sensitive environment.[3][6]

Disclaimer: The experimental details provided are for informational purposes only and should be supplemented with a comprehensive literature review and risk assessment before any laboratory work is undertaken.

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